

Application Notes and Protocols for Spectrophotometric Analysis of 2,6-Diethylaniline Complexes

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Compound of Interest

Compound Name: 2,6-Diethylaniline

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Introduction

2,6-Diethylaniline (DEA) is a significant intermediate in the synthesis of various industrial chemicals, including dyes, pesticides, polymers, and active pharmaceutical ingredients.[1][2][3] Its derivatives are also crucial as precursors for ligands in catalysis.[4] The ability of the amino group in **2,6-diethylaniline** to form complexes, such as charge-transfer complexes, allows for its analysis and characterization using spectrophotometric methods.[5][6] This document provides detailed application notes and protocols for the spectrophotometric analysis of **2,6-diethylaniline** complexes, focusing on the well-studied charge-transfer complex with iodine.[5]

Spectrophotometry offers a simple, sensitive, and non-destructive method for determining the concentration of colored substances in solution. In the case of DEA complexes, the formation of a new chemical species often results in a distinct absorption band in the UV-Visible region, which can be used for quantitative analysis.[6]

Key Applications

- Quantitative Analysis: Determination of the concentration of **2,6-diethylaniline** in various samples.

- Complex Stoichiometry: Elucidation of the molar ratio of the components in the complex (e.g., 1:1, 1:2).[6]
- Formation Constant Determination: Calculation of the equilibrium constant for the complex formation reaction, indicating the stability of the complex.[6]
- Reaction Monitoring: Tracking the progress of reactions involving the formation or consumption of DEA complexes.
- Quality Control: Assessing the purity of **2,6-diethylaniline** and its formulations.

Spectrophotometric Data of 2,6-Diethylaniline-Iodine Complex

The formation of a charge-transfer complex between **2,6-diethylaniline** (donor) and iodine (acceptor) can be studied spectrophotometrically in various solvents.[5] The stoichiometry of this complex has been established to be 1:1.[6]

Table 1: Spectral and Thermodynamic Data for the **2,6-Diethylaniline-Iodine Complex** in Chloroform

Parameter	Value	Reference
Stoichiometry	1:1	[6]
Absorption Maximum (λ_{max})	495 nm	[5]
Molar Absorptivity (ϵ)	2.5×10^3 L mol ⁻¹ cm ⁻¹	[5]
Formation Constant (K _f)	1.8×10^2 L mol ⁻¹	[5]

Note: The spectral and thermodynamic parameters of charge-transfer complexes are solvent-dependent.

Experimental Protocols

Protocol 1: Preparation of Stock and Working Solutions

Objective: To prepare accurate standard solutions of **2,6-diethylaniline** and iodine for spectrophotometric analysis.

Materials:

- **2,6-Diethylaniline** (High Purity)
- Iodine (Crystalline, Purified by sublimation)[5]
- Chloroform (Spectroscopic Grade)
- Volumetric flasks (100 mL, 50 mL, 25 mL, 10 mL)
- Analytical balance
- Micropipettes

Procedure:

- **2,6-Diethylaniline** Stock Solution (e.g., 1×10^{-2} M):
 - Accurately weigh the required amount of **2,6-diethylaniline**.
 - Dissolve the weighed DEA in a small amount of chloroform in a 100 mL volumetric flask.
 - Make up the volume to the mark with chloroform and mix thoroughly.
 - Note: Prepare fresh to avoid slow air oxidation.[5]
- Iodine Stock Solution (e.g., 5×10^{-3} M):
 - Accurately weigh the required amount of purified crystalline iodine.
 - Dissolve the iodine in chloroform in a 100 mL volumetric flask.
 - Make up the volume to the mark with chloroform and mix thoroughly.
- Working Solutions:

- Prepare a series of working solutions by appropriate serial dilution of the stock solutions using volumetric flasks and micropipettes. The final concentrations will depend on the specific experiment (e.g., Job's plot or determination of formation constant).

Protocol 2: Determination of the Absorption Spectrum of the DEA-Iodine Complex

Objective: To determine the wavelength of maximum absorbance (λ_{max}) for the charge-transfer complex.

Instrumentation:

- UV-Visible Spectrophotometer (e.g., PERKIN ELMER Lambda-2)[5]
- Quartz cuvettes (1.0 cm path length)[5]

Procedure:

- Sample Preparation:
 - In a test tube, mix a known volume of the **2,6-diethylaniline** working solution with a known volume of the iodine working solution. The concentration of the donor (DEA) should typically be in large excess compared to the acceptor (Iodine) to ensure the complex formation is favored.
- Blank Preparation:
 - Use the pure solvent (chloroform) as the blank to zero the spectrophotometer.[1]
- Spectral Scan:
 - Rinse a quartz cuvette with the sample solution and then fill it.
 - Place the cuvette in the spectrophotometer.
 - Scan the absorbance of the solution over a suitable wavelength range (e.g., 400-700 nm) to identify the absorption maximum of the charge-transfer band.[1]

- Record the wavelength at which the maximum absorbance occurs (λ_{max}).

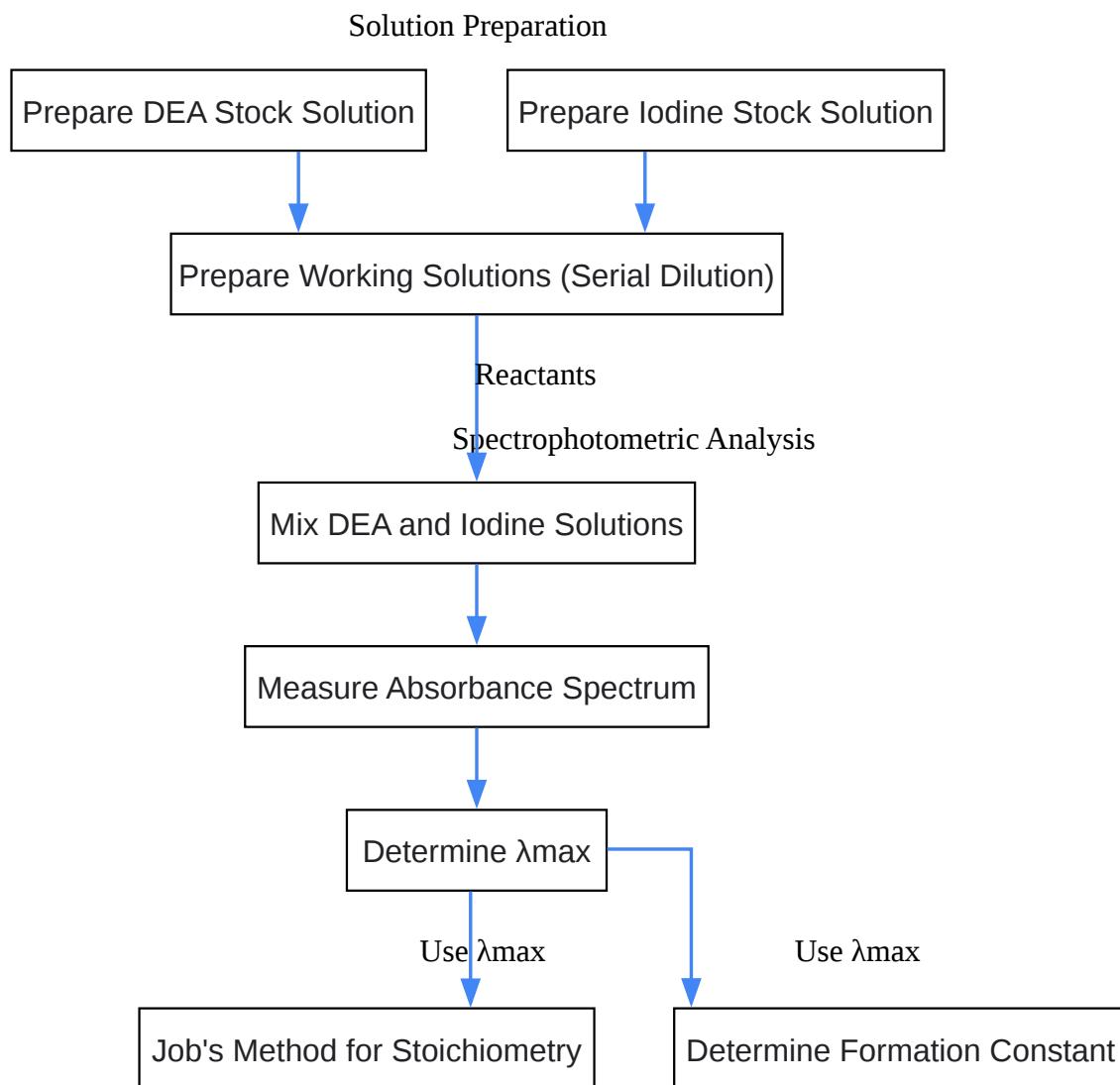
Protocol 3: Determination of Complex Stoichiometry using Job's Method of Continuous Variation

Objective: To determine the stoichiometry of the **2,6-diethylaniline**-iodine complex.

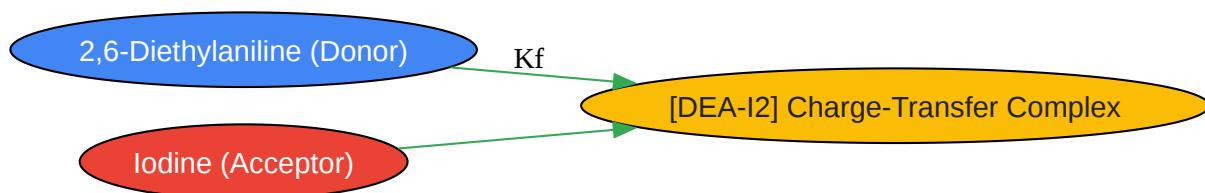
Procedure:

- Prepare a series of solutions by mixing varying mole fractions of equimolar solutions of **2,6-diethylaniline** and iodine, keeping the total molar concentration constant.
- The total volume of the solutions should also be kept constant.
- Measure the absorbance of each solution at the predetermined λ_{max} of the complex.
- Plot the absorbance versus the mole fraction of **2,6-diethylaniline**.
- The mole fraction at which the maximum absorbance is observed corresponds to the stoichiometry of the complex. For a 1:1 complex, this maximum will be at a mole fraction of 0.5.^[6]

Visualizations

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Caption: Workflow for spectrophotometric analysis of DEA-Iodine complexes.



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Caption: Equilibrium of **2,6-Diethylaniline** and Iodine complex formation.

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